

Synthesis and Characterization of Carboxymethyl Oxyimino Acetophenone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carboxymethyl oxyimino
acetophenone

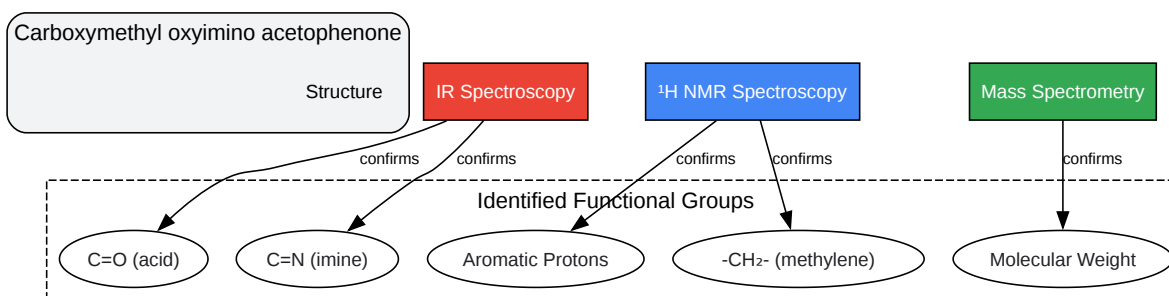
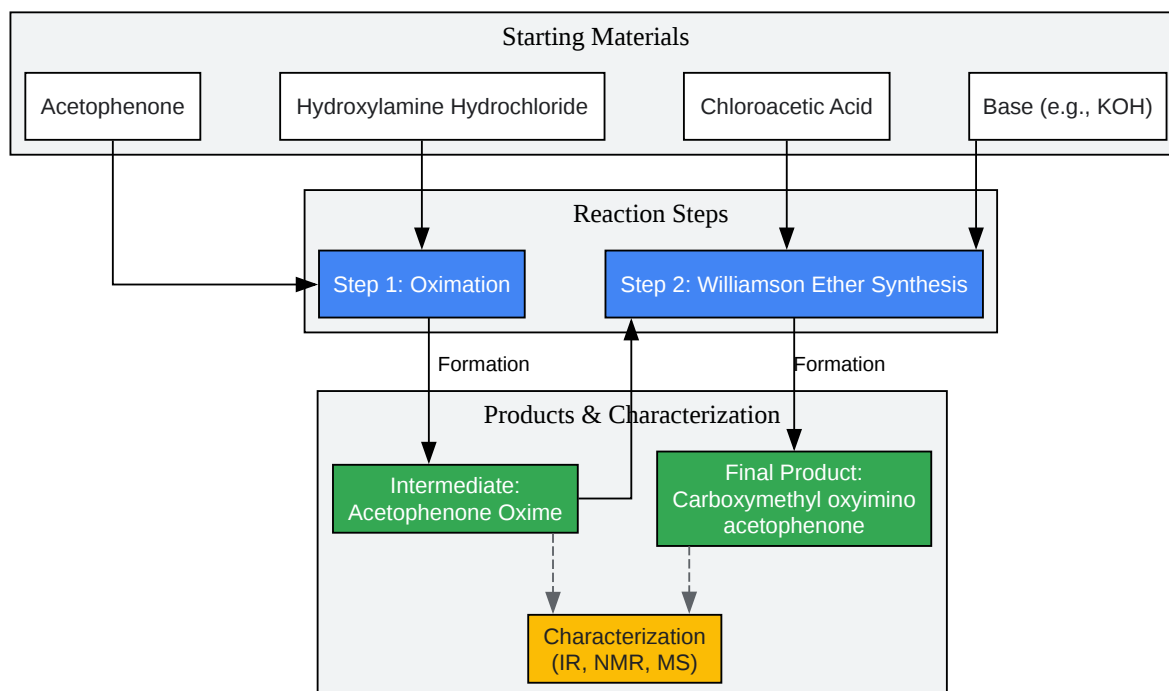
Cat. No.: B072656

[Get Quote](#)

This document provides a comprehensive technical overview for the synthesis and characterization of **Carboxymethyl oxyimino acetophenone**. It is intended for researchers, chemists, and professionals in the field of drug development and organic synthesis. The guide outlines a reliable two-step synthetic pathway, details the necessary experimental protocols, and presents the analytical data required for structural confirmation of the intermediate and final products.

Overview of Synthesis

The synthesis of **Carboxymethyl oxyimino acetophenone** is achieved through a two-step process. The first step involves the oximation of acetophenone to form an intermediate, acetophenone oxime. The second step is a Williamson ether synthesis, where the acetophenone oxime is O-alkylated using chloroacetic acid to yield the final product.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Synthesis and Characterization of Carboxymethyl Oxyimino Acetophenone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072656#synthesis-and-characterization-of-carboxymethyl-oxyimino-acetophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com